

Discovery and history of Linalyl benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Linalyl benzoate

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An In-depth Technical Guide to **Linalyl Benzoate**: Discovery, History, and Characterization

Introduction

Linalyl benzoate (CAS No. 126-64-7) is an aromatic monoterpene ester valued for its complex and pleasant aroma.^[1] Chemically identified as 3,7-Dimethyl-1,6-octadien-3-yl benzoate, it is a key ingredient in the fragrance and flavor industries.^[2] Its characteristic scent is described as floral, with notes of tuberose, balsam, and fruit, lending warmth and softness to fragrance compositions.^{[2][3][4]} Beyond its olfactory contributions, **linalyl benzoate** is utilized as a flavoring agent in food and beverages and finds application in cosmetics as both a fragrance component and a skin-conditioning agent.^[5] This guide provides a comprehensive technical overview of its history, physicochemical properties, synthesis, and analytical characterization for researchers and professionals in drug development and chemical sciences.

History and Discovery

While a singular date of discovery for **linalyl benzoate** is not well-documented, its history is intrinsically linked to the analysis of essential oils. It has been identified as a naturally occurring compound in the essential oils of plants like ylang-ylang (*Cananga odorata*) and tuberose (*Polianthes tuberosa*), as well as in certain species of mushrooms.^{[4][6]}

Its formal recognition and characterization as a safe flavoring substance are marked by its inclusion in industry and regulatory databases. It is designated as FEMA Number 2638 by the Flavor and Extract Manufacturers Association, indicating it is generally recognized as safe (GRAS) for use in food.^{[1][3]} The Joint FAO/WHO Expert Committee on Food Additives (JECFA) also lists it under number 859.^{[1][7]} The history of **linalyl benzoate** is one of gradual

characterization through its isolation from natural sources and subsequent synthesis for commercial use, rather than a single discovery event.

Physicochemical Properties

The physical and chemical properties of **linalyl benzoate** are critical for its application in various formulations. It is a liquid, typically appearing yellow to brownish, and is insoluble in water but soluble in organic solvents and oils.[\[1\]](#)[\[3\]](#)

Property	Value	Source(s)
Chemical Formula	C ₁₇ H ₂₂ O ₂	[2]
Molecular Weight	258.36 g/mol	[4] [5]
CAS Number	126-64-7	[1] [2] [3]
Appearance	Yellow to brownish clear liquid	[3] [5]
Odor Profile	Floral, tuberose, balsamic, fruity	[2] [3] [4]
Boiling Point	212-214 °C; 263 °C at 760 mmHg	[1] [5]
Specific Gravity	0.980 - 0.991 @ 25 °C	[3]
Refractive Index	1.507 - 1.510 @ 20 °C	[3]
Flash Point	97.78 °C (208 °F)	[3]
Vapor Pressure	0.0133 hPa	[2]
Solubility	Insoluble in water; soluble in organic solvents and oils	[1]
logP (Octanol/Water)	5.7 - 6.1 (estimated)	[2] [3]
Kovats Retention Index	~1781 (standard non-polar column)	[1]

Experimental Protocols

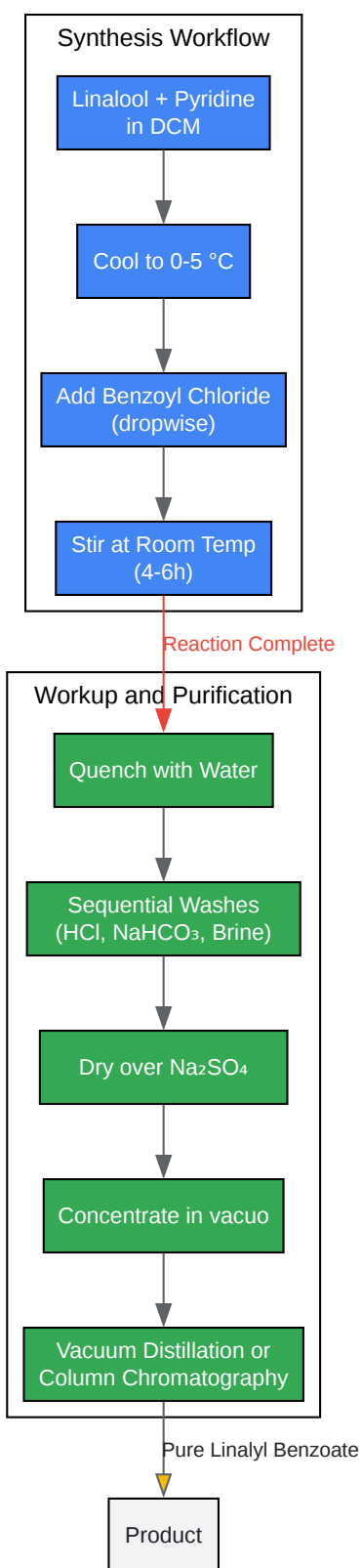
Synthesis: Esterification of Linalool

Linalyl benzoate is typically prepared via the esterification of linalool with benzoyl chloride.^[4]

A common laboratory method is the Schotten-Baumann reaction, which uses a base to neutralize the HCl byproduct.

Methodology:

- **Reactant Preparation:** In a three-necked flask equipped with a dropping funnel, magnetic stirrer, and nitrogen inlet, dissolve linalool (1.0 eq) in a suitable solvent such as dichloromethane (DCM) or toluene. Add a stoichiometric excess of a base, such as pyridine (1.2 eq) or triethylamine (1.5 eq), to the solution.
- **Reaction:** Cool the flask in an ice bath to 0-5 °C. Add benzoyl chloride (1.1 eq) dropwise from the dropping funnel over 30-60 minutes, ensuring the temperature does not exceed 10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the linalool spot has disappeared.^[8]
- **Workup:** Quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 1M HCl to remove the base, saturated NaHCO₃ solution to remove unreacted benzoyl chloride, and finally with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **linalyl benzoate**.^[9]



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Figure 1: Synthesis and Purification Workflow for **Linalyl Benzoate**.

Analytical Characterization

To confirm the identity and purity of synthesized **linalyl benzoate**, standard analytical techniques are employed.

4.2.1 Gas Chromatography-Mass Spectrometry (GC-MS) GC-MS is used to determine the purity of the sample and confirm its molecular weight.^[10]

Methodology:

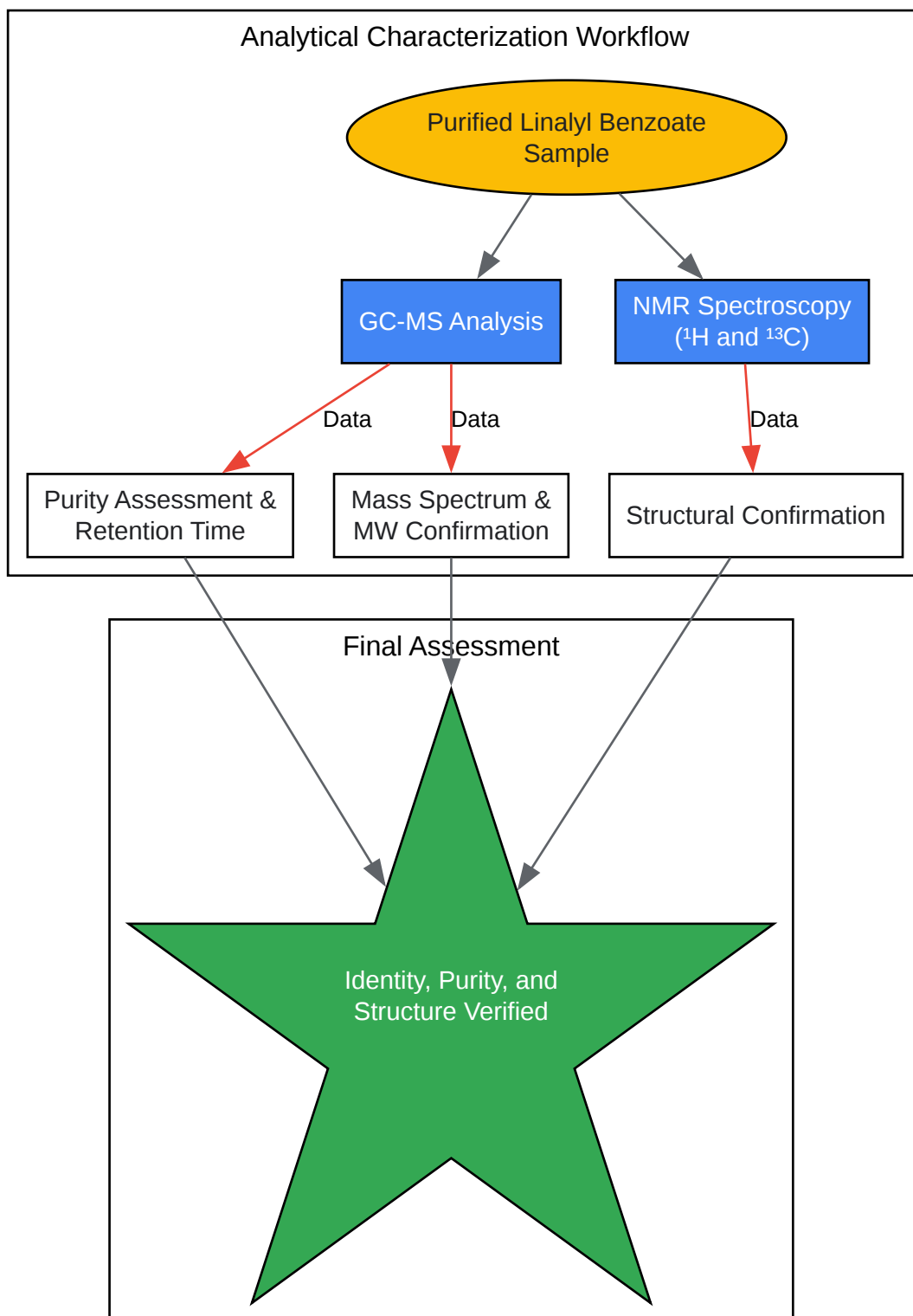
- **Sample Preparation:** Prepare a dilute solution of **linalyl benzoate** (e.g., 1 mg/mL) in a volatile solvent like ethyl acetate or hexane.
- **GC Conditions:** Inject 1 μ L of the sample into a GC equipped with a non-polar capillary column (e.g., DB-5ms or HP-5ms). Use a temperature program starting at 60°C, holding for 2 minutes, then ramping at 10°C/min to 280°C and holding for 5 minutes.
- **MS Conditions:** The mass spectrometer should be operated in electron ionization (EI) mode at 70 eV, scanning a mass range of m/z 40-400.
- **Data Analysis:** The retention time of the major peak is compared to a standard, and the resulting mass spectrum is analyzed for the molecular ion peak (m/z 258) and characteristic fragmentation patterns. The purity is calculated from the peak area in the total ion chromatogram (TIC).

4.2.2 Nuclear Magnetic Resonance (NMR) Spectroscopy ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure of the compound.

Methodology:

- **Sample Preparation:** Dissolve 5-10 mg of purified **linalyl benzoate** in approximately 0.7 mL of deuterated chloroform (CDCl_3).
- **Data Acquisition:** Acquire ^1H and ^{13}C NMR spectra on a spectrometer (e.g., 400 MHz).
- **Spectral Interpretation:** The ^1H NMR spectrum will show characteristic signals for the aromatic protons of the benzoate group (δ ~7.4-8.1 ppm), the vinyl protons (δ ~5.0-6.0 ppm), and the aliphatic and methyl protons of the linalyl moiety. The ^{13}C NMR spectrum will confirm

the presence of 17 distinct carbon atoms, including the carbonyl carbon of the ester ($\delta \sim 166$ ppm).



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Figure 2: Analytical Characterization Workflow for **Linalyl Benzoate**.

Biological Activity

While **linalyl benzoate** itself is primarily studied for its fragrance properties, related compounds like its precursor, linalool, and its structural isomer, linalyl acetate, are known to possess biological activities. Linalool and linalyl acetate have demonstrated anti-inflammatory, antimicrobial, and antioxidant effects in various studies.[11][12][13] For example, they play a major role in the anti-inflammatory activity of essential oils in which they are present.[12]

Linalyl benzoate is suggested to have potential soothing properties in topical pharmaceutical formulations and may possess antimicrobial characteristics, though these are less extensively documented than those of its analogs.[5] Further research is required to fully elucidate the specific biological pathways and pharmacological potential of **linalyl benzoate**.

Conclusion

Linalyl benzoate is a well-established aromatic compound with significant commercial importance in the flavor and fragrance sectors. Its history is rooted in the study of natural essential oils, and its synthesis is achievable through standard esterification protocols. The physicochemical and analytical data presented provide a foundation for its use in research and development. While its own biological activities are an area for future exploration, the known properties of its chemical relatives suggest potential for broader applications. This guide serves as a technical resource for scientists engaged in the study and application of this versatile monoterpenoid ester.

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- To cite this document: BenchChem. [Discovery and history of Linalyl benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092885#discovery-and-history-of-linalyl-benzoate]

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